

An In-depth Technical Guide to **Ditridecyl Adipate**: Chemical Structure, Properties, and Synthesis

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Compound of Interest

Compound Name: *Ditridecyl adipate*

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Abstract

Ditridecyl adipate (DTDA) is a high molecular weight diester of adipic acid and tridecyl alcohol. Its chemical structure imparts desirable properties such as high thermal stability, low volatility, and excellent lubricity, making it a versatile compound in various industrial applications. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, synthesis methodologies, and analytical characterization of **ditridecyl adipate**. Particular attention is given to its potential applications in the pharmaceutical industry as an excipient. Detailed experimental protocols for its synthesis and analysis are also presented to support research and development activities.

Chemical Structure and Identification

Ditridecyl adipate is systematically named ditridecyl hexanedioate. It consists of a central adipic acid backbone esterified with two tridecyl alcohol chains.[\[1\]](#)

Chemical Structure:

Table 1: Chemical Identification of **Ditridecyl Adipate**

Identifier	Value
CAS Number	16958-92-2 [1]
IUPAC Name	ditridecyl hexanedioate [1]
Molecular Formula	C ₃₂ H ₆₂ O ₄ [1]
Molecular Weight	510.83 g/mol [2]
Synonyms	Bis(tridecyl) adipate, Hexanedioic acid, 1,6-ditridecyl ester, Adipic acid ditridecyl ester [2]
InChI Key	LZJUZSYHFSVIGJ-UHFFFAOYSA-N [3]
SMILES	CCCCCCCCCCCCCOC(=O)CCCC(=O)OCC CCCCCCCCCCCC [3]

Physicochemical Properties

Ditridecyl adipate is a clear, colorless to pale yellow liquid with a mild odor.[\[4\]](#)[\[5\]](#) Its high molecular weight contributes to its low volatility and excellent thermal stability.[\[3\]](#)

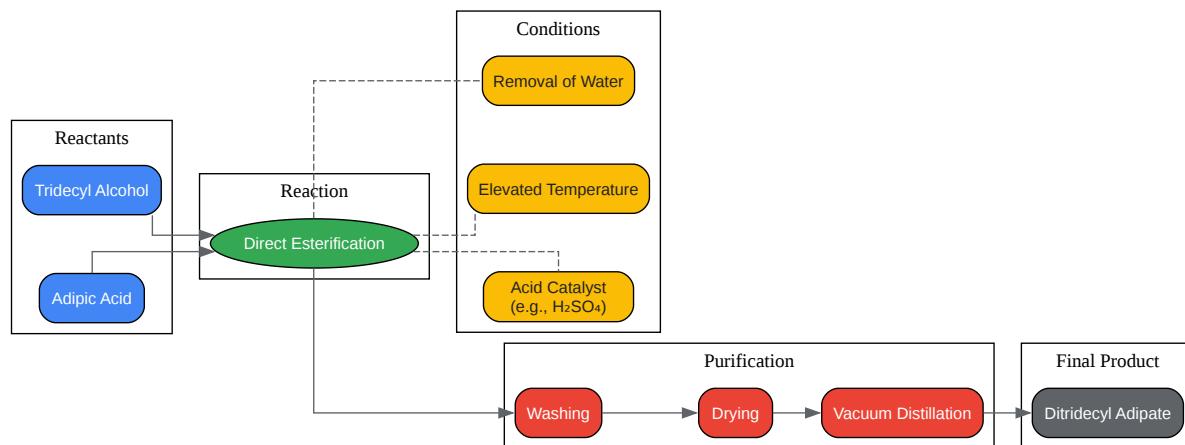
Table 2: Physicochemical Properties of **Ditridecyl Adipate**

Property	Value	Reference
Appearance	Clear, colorless to pale yellow liquid	[4][5]
Melting Point	45.9 °C	[6]
Boiling Point	503.0 ± 18.0 °C (Predicted)	[6]
Flash Point	226.2 °C	[6]
Density	0.906 ± 0.06 g/cm³ (Predicted)	[6]
Specific Gravity @ 25°C	0.910 (Typical Value)	[7]
Refractive Index @ 25°C	1.458 - 1.459	[1][6]
Viscosity @ 40°C	26.7 - 27 cSt	[8]
Viscosity @ 100°C	5.4 cSt	
Viscosity Index	139	
Saponification Value	219 mg KOH/g (Typical Value)	[7]
Acid Value	0.05 mg KOH/g (Typical Value)	[7]
Solubility	Insoluble in water.[9] Slightly soluble in chloroform and methanol (heated).[1]	

Synthesis of Ditridecyl Adipate

Ditridecyl adipate can be synthesized through several methods, with direct esterification being the most common.

Synthesis Workflow

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